

Physical and chemical properties of 4-Fluoro-2-methylphenylboronic acid

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Compound of Interest

Compound Name: 4-Fluoro-2-methylphenylboronic acid

Cat. No.: B162142

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An In-depth Technical Guide to **4-Fluoro-2-methylphenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Fluoro-2-methylphenylboronic acid is a versatile synthetic intermediate that holds significant importance in the fields of medicinal chemistry, organic synthesis, and materials science.^[1] As a substituted arylboronic acid, its primary utility lies in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern carbon-carbon bond formation.^{[1][2]} The presence of a fluorine atom and a methyl group on the phenyl ring enhances its reactivity and selectivity, making it a valuable building block for complex molecular architectures.^[1] This guide provides a comprehensive overview of its physical and chemical properties, applications, experimental protocols, and safety considerations.

Physical and Chemical Properties

4-Fluoro-2-methylphenylboronic acid is typically a white to slightly yellow crystalline powder.^[1] It is stable under standard ambient conditions and is soluble in various organic solvents.^{[1][3]}

Quantitative Data Summary

The key physical and chemical identifiers for **4-Fluoro-2-methylphenylboronic acid** are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	139911-29-8	[1]
Molecular Formula	C ₇ H ₈ BFO ₂	[1][4]
Molecular Weight	153.95 g/mol	[1][5]
Appearance	White to slightly yellow crystalline powder	[1]
Melting Point	191-201 °C	[1]
InChI Key	IQMLIVUHMSIOQP-UHFFFAOYSA-N	
SMILES	<chem>Cc1cc(F)ccc1B(O)O</chem>	
Storage	Room temperature, keep in a dry, tightly closed container	[1][3]

Stability and Reactivity

The compound is generally stable but should be handled in accordance with good industrial hygiene and safety practices.[3] It is incompatible with strong oxidizing agents and acids.[3] Thermal decomposition may produce hazardous substances, including carbon oxides, boron oxides, and gaseous hydrogen fluoride.[3]

Core Reactivity: The Suzuki-Miyaura Coupling

The paramount chemical application of **4-Fluoro-2-methylphenylboronic acid** is its participation in the Suzuki-Miyaura cross-coupling reaction.[1] This reaction facilitates the formation of a carbon-carbon bond between the boronic acid and an organic halide or triflate, catalyzed by a palladium(0) complex. The catalytic cycle involves three key steps: oxidative addition of the organic halide to the Pd(0) catalyst, transmetalation with the boronate species (formed by the activation of the boronic acid with a base), and reductive elimination to yield the final product and regenerate the Pd(0) catalyst.[6][7]

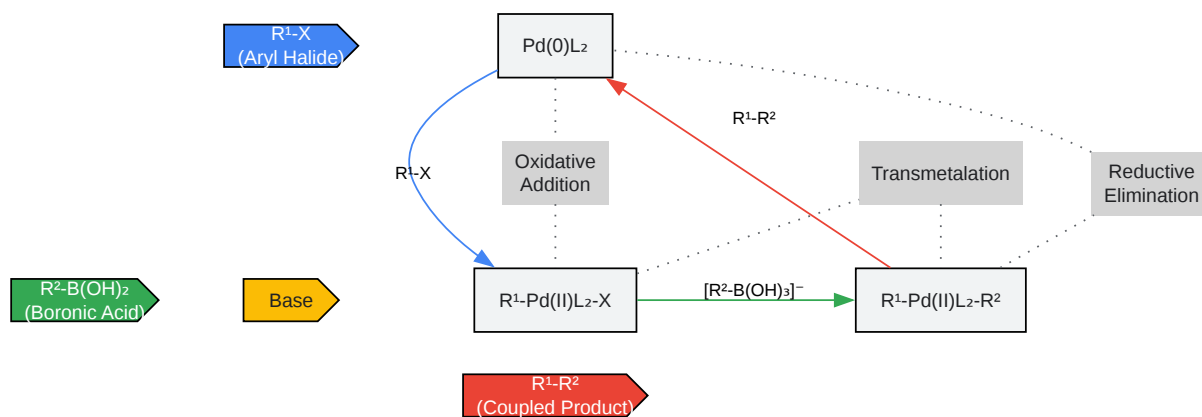


Figure 1: Catalytic Cycle of the Suzuki-Miyaura Reaction

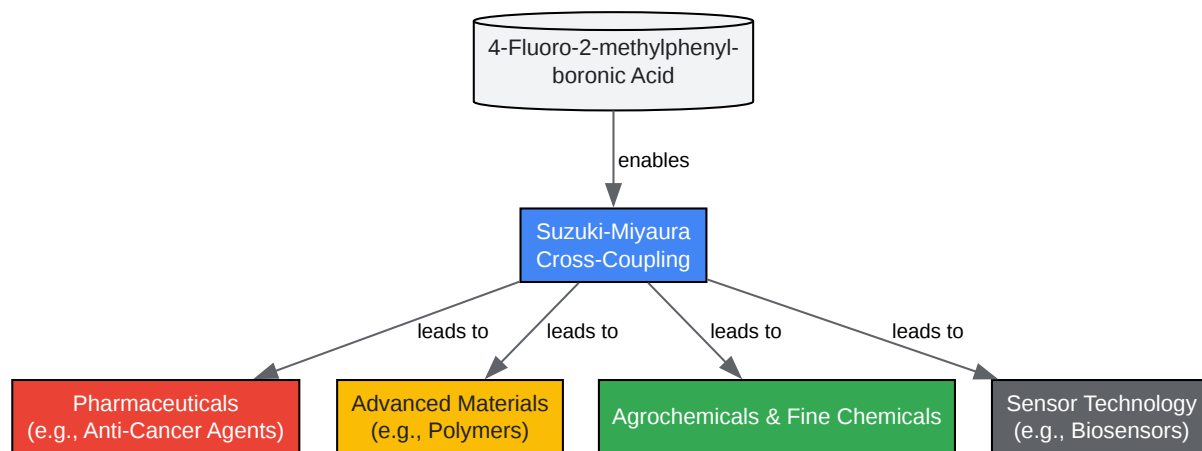


Figure 2: Key Application Areas

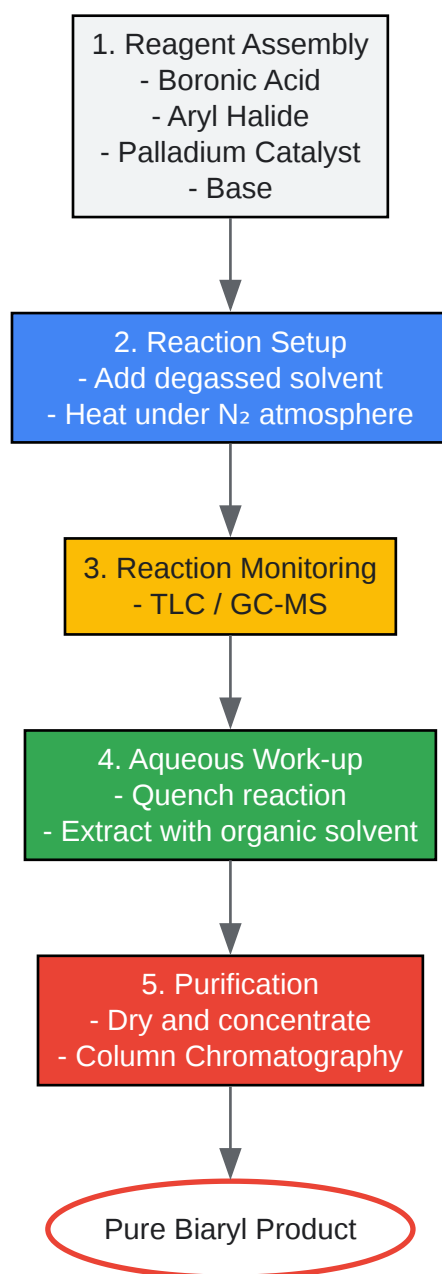


Figure 3: General Workflow for a Suzuki Coupling Reaction

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